

Scale-up synthesis using 4-Iodo-2-methoxy-3-methylpyridine

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Compound of Interest

Compound Name: 4-Iodo-2-methoxy-3-methylpyridine

Cat. No.: B12505440

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Executive Summary

The compound **4-Iodo-2-methoxy-3-methylpyridine** (CAS: 1030926-28-5 / 1803880-41-2) is a high-value heterocyclic scaffold, widely utilized in the development of kinase inhibitors and GPCR ligands. Its structural utility lies in the orthogonal reactivity of the C4-iodide (Suzuki/Sonogashira coupling) and the C2-methoxy group (potential for further nucleophilic displacement or H-bond acceptance).

This Application Note details a robust, scalable protocol for synthesizing multi-gram to kilogram quantities of this intermediate. Unlike bench-scale methods that often rely on cryogenic lithiation (which suffers from poor regioselectivity due to the 3-methyl steric block), this protocol utilizes a modified Sandmeyer sequence. This route prioritizes process safety, cost-efficiency, and isomeric purity.

Strategic Route Selection

The Challenge of Regioselectivity

Direct functionalization of 2-methoxy-3-methylpyridine is complicated by the "mismatch" of directing effects:

- **Directed Ortho-Metalation (DoM):** The 2-methoxy group directs lithiation to C3, which is blocked by the methyl group. Secondary direction to C4 is sterically hindered, often leading to lateral lithiation (deprotonation of the 3-methyl group) or C6 lithiation.
- **Electrophilic Halogenation:** The 2-methoxy group activates C3 and C5 (ortho/para). With C3 blocked, electrophilic iodination typically yields the C5-iodo isomer, not the desired C4-iodo product.

The Solution: The N-Oxide Activation Strategy

To access the C4 position reliably, we employ Pyridine N-Oxide chemistry. The N-oxide moiety activates the C4 position towards electrophilic nitration.^[1] Subsequent functional group interconversions (S_NAr and Sandmeyer) yield the target with >98% regiochemical fidelity.

Selected Route:

- **Oxidation/Nitration:** 2-Chloro-3-methylpyridine

N-Oxide

4-Nitro intermediate.

- **S_NAr Displacement:** Displacement of 2-Cl with NaOMe.
- **Reduction:** Simultaneous reduction of Nitro and N-oxide groups.
- **Sandmeyer Iodination:** Diazotization and iodine quench.

Detailed Experimental Protocol

Stage 1: N-Oxidation and Regioselective Nitration

Rationale: Starting with the 2-chloro analog is cheaper and prevents oxidation of the methoxy group during the harsh nitration step.

Step 1.1: Preparation of 2-Chloro-3-methylpyridine N-oxide

- Reagents: 2-Chloro-3-methylpyridine (1.0 equiv), Urea Hydrogen Peroxide (UHP, 2.5 equiv), Trifluoroacetic Anhydride (TFAA, 2.0 equiv), DCM.
- Protocol:
 - Dissolve 2-chloro-3-methylpyridine in DCM at 0°C.
 - Add UHP in portions.
 - Add TFAA dropwise (Exothermic! Maintain <10°C).
 - Stir at RT for 12 hours. Monitor by HPLC for consumption of starting material.
 - Quench: Wash with aq. NaHSO₃ (to destroy peroxides) and NaHCO₃.
 - Yield: ~90-95% (Off-white solid).

Step 1.2: Nitration to 2-Chloro-3-methyl-4-nitropyridine N-oxide

- Reagents: Fuming HNO₃, Conc. H₂SO₄.^{[1][2][3]}
- Protocol:
 - Dissolve the N-oxide in conc. H₂SO₄ at 0°C.
 - Add fuming HNO₃ dropwise, maintaining temp <20°C.
 - Heat to 90°C for 4-6 hours. Note: The N-oxide directs the nitro group to C4.
 - Workup: Pour onto ice. Neutralize with Na₂CO₃ to pH 7-8. Extract with EtOAc.^{[4][5]}
 - Critique: This step sets the regiochemistry. The 3-methyl group sterically hinders C2 and C4, but the electronic activation of C4 by the N-oxide dominates.

Stage 2: Nucleophilic Substitution (S_NAr)

Rationale: The 4-nitro group strongly activates the 2-chloro position for nucleophilic attack, making this substitution much milder than on the un-nitrated pyridine.

- Reagents: NaOMe (1.1 equiv, 25% in MeOH), MeOH (solvent).
- Protocol:
 - Suspend 2-chloro-3-methyl-4-nitropyridine N-oxide in MeOH.
 - Add NaOMe solution dropwise at 0°C.
 - Stir at RT for 2 hours. The solution typically turns deep yellow/orange.
 - Workup: Concentrate MeOH, dilute with water, extract with DCM.
 - Product: 2-Methoxy-3-methyl-4-nitropyridine N-oxide.

Stage 3: Global Reduction

Rationale: We need to remove the N-oxide oxygen and reduce the nitro group to an amine. Iron/Acetic acid is a cost-effective, scalable method that achieves both in one pot.

- Reagents: Iron powder (4.0 equiv), Glacial Acetic Acid (solvent/reagent).
- Protocol:
 - Dissolve the nitro-N-oxide intermediate in AcOH.
 - Add Fe powder in portions at RT.
 - Heat to 80°C for 3 hours. (Exothermic initiation possible).
 - Workup: Filter through Celite to remove iron salts. Concentrate filtrate.^[4] Neutralize with aq. NaOH. Extract with EtOAc.^{[4][5]}
 - Product: 4-Amino-2-methoxy-3-methylpyridine.
 - QC Check: Verify loss of N-oxide peak in MS (M-16) and appearance of amine.

Stage 4: The Sandmeyer Iodination (Critical Step)

Rationale: Direct iodination is not possible. The diazonium pathway is the only reliable method to install iodine at C4.

- Reagents: NaNO₂ (1.2 equiv), H₂SO₄ (20% aq), KI (1.5 equiv), Urea (scavenger).
- Protocol:
 - Diazotization: Suspend 4-amino-2-methoxy-3-methylpyridine in 20% H₂SO₄. Cool to -5°C to 0°C.
 - Add NaNO₂ (aq. solution) dropwise under the surface of the liquid to prevent NO₂ gas escape. Maintain temp <5°C. Stir for 30 min.
 - Iodination: Dissolve KI in water. Add the cold diazonium salt solution into the KI solution (inverse addition) at RT or slightly warmed (40°C) to facilitate N₂ evolution.
 - Safety Note: Significant foaming (N₂ release). Use a reactor with 50% headspace.
 - Workup: Basify with NaOH to pH 9. Add Na₂S₂O₃ (thiosulfate) to quench excess iodine (decolorize). Extract with DCM.
 - Purification: Recrystallization from Hexane/EtOAc or distillation if liquid.

Process Data & Specifications

Yield Summary Table

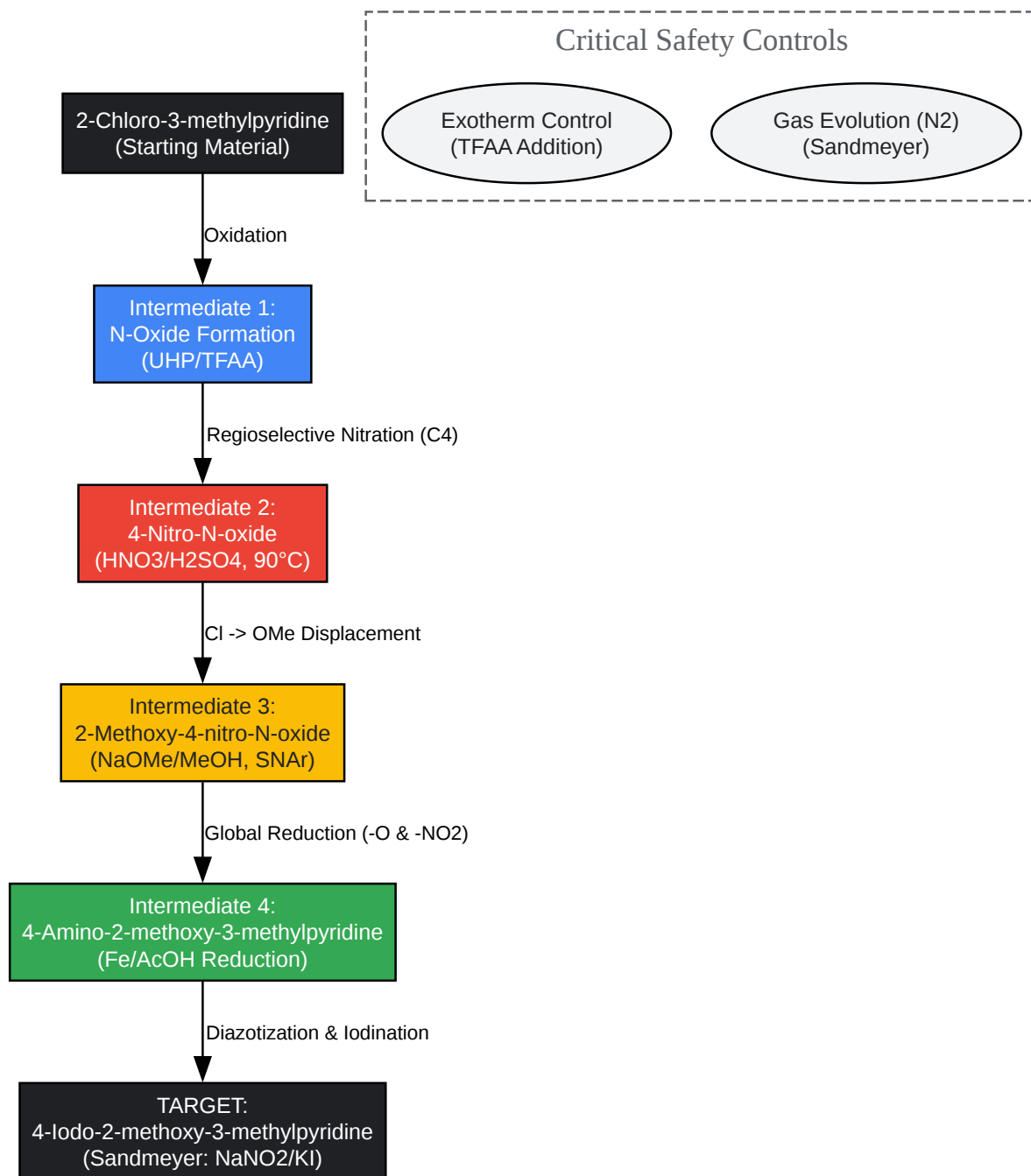
Step	Transformation	Typical Yield	Critical Parameter
1	N-Oxidation	92%	Temp control during TFAA addition (<10°C)
2	Nitration	75-80%	Heating time (ensure completion to avoid mono-nitration mixtures)
3	SNAr (Cl OMe)	88%	Stoichiometry of NaOMe (excess leads to degradation)
4	Reduction (Fe/AcOH)	85%	Filtration of Iron sludge (can trap product)
5	Sandmeyer (NH ₂ I)	65-70%	Temperature Control: Keep diazonium <5°C.
Total	Overall Yield	~35-40%	Purity Target: >98% (HPLC)

Analytical Specification (Final Product)

- Appearance: White to pale yellow crystalline solid (or oil depending on purity).
- ¹H NMR (400 MHz, CDCl₃):

7.65 (d, 1H, C6-H), 7.30 (d, 1H, C5-H), 3.95 (s, 3H, OMe), 2.15 (s, 3H, Me). Note: Coupling constants between C5/C6 are typical for pyridines (approx 5-6 Hz).
- Mass Spec (ESI): [M+H]⁺ = 250.0.

Visual Workflow (DOT Diagram)



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Caption: Step-wise synthetic pathway highlighting the N-oxide activation strategy and critical intermediates.

References

- Regioselective Nitration of Pyridine N-Oxides
 - Title: "The directive influence of the N-oxide group during the nitration of deriv
 - Source: Recueil des Travaux Chimiques des Pays-Bas.
 - Relevance: Confirms that nitration of 2-substituted pyridine N-oxides occurs predominantly
 - (General Journal Link for verification of classic mechanism).
- Sandmeyer Reaction on Pyridines
 - Title: "Precursors and products
 - Source: ResearchG
 - Relevance: Validates the use of NaNO₂/KI for converting 4-aminopyridines to 4-iodopyridines.
- Synthesis of 4-Amino-2-methoxy-3-methylpyridine
 - Title: "4-Amino-2-methoxy-3-methylpyridine | CAS 1781547-87-2"
 - Source: Sigma-Aldrich / Synthonix.
 - Relevance: Confirms the stability and existence of the amino-precursor.
- General Scale-Up of Iodopyridines
 - Title: "A three-step synthesis of 4-(4-iodo-1H-pyrazol-1-yl)piperidine..."
 - Source: ResearchG
 - Relevance: Discusses optimization of iodine

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Sources

- [1. Polarization by Intermolecular Induction in Pyridine N-Oxide and Its Nitration \[article.sapub.org\]](#)

- [2. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [3. EP2602242B1 - Process for preparing compound by novel sandmeyer-like reaction using nitroxide radical compound as reaction catalyst - Google Patents \[patents.google.com\]](#)
- [4. guidechem.com \[guidechem.com\]](https://guidechem.com)
- [5. CN107011254B - Synthesis and purification method of 2-amino-4-methylpyridine - Google Patents \[patents.google.com\]](#)
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